

Strategic Sourcing Guide: 4-Chloro-2-methyl-3-nitrobenzotrifluoride[1]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Chloro-2-methyl-3-nitrobenzotrifluoride

Cat. No.: B12083901

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Chemical Intelligence & Identity Verification

Crucial Advisory: This compound is subject to frequent regioisomer confusion in commercial catalogs. The nitration of the parent scaffold naturally favors the 5-nitro isomer due to steric effects. You must rigorously verify the position of the nitro group (Position 3 vs. Position 5) before procurement.

Molecular Specification

Attribute	Detail
Chemical Name	4-Chloro-2-methyl-3-nitrobenzotrifluoride
Synonyms	4-Chloro-2-methyl-3-nitro- α,α,α -trifluorotoluene; 3-Nitro-4-chloro-2-methylbenzotrifluoride
CAS Number (Specific)	1408279-20-8 (High Confidence for 3-nitro isomer)
CAS Number (Ambiguous)	18018-35-4 (Often refers to the 5-nitro isomer or generic mix)
Molecular Formula	C ₈ H ₅ ClF ₃ NO ₂
Molecular Weight	239.58 g/mol
SMILES	<chem>CC1=C(C(=C(C=C1C(F)(F)F)Cl)[O-])</chem>

Structural Diagnostic:

- Position 1: Trifluoromethyl (-CF₃)[1]
- Position 2: Methyl (-CH₃)[2][3]
- Position 3: Nitro (-NO₂) — The Critical Locus
- Position 4: Chloro (-Cl)[2][4]

Global Supplier Landscape

The market for this specific isomer is divided into Specialized Fluorine Chemistry Houses (Tier 1) and Custom Synthesis Providers (Tier 2). General catalog suppliers often mislabel the 5-nitro isomer as the 3-nitro variant.

Tier 1: Verified Catalog Suppliers (Research Scale)

These suppliers explicitly list the specific 3-nitro isomer with distinct CAS numbers.

Supplier	Location	Catalog / SKU	Relevance
SynQuest Labs	USA (FL)	4854-7-12	Primary Choice. Specializes in fluorinated building blocks. Explicitly lists CAS 1408279-20-8.
Arctom Scientific	USA	AAB-AA01W9F2	Distributor for specialized organics. Good for mg to g scale.
Aromsyn	China	18018-35-4*	Caution: Verify isomer. They list "3-nitro" but use the ambiguous CAS. Request H-NMR before purchase.

Tier 2: Custom Synthesis & Bulk Manufacturing

For scale-up (>100g), the 3-nitro isomer typically requires custom separation from the major 5-nitro byproduct.

- Watson International: Capable of custom nitration and fractional crystallization.
- Oakwood Chemical: Often carries related fluorinated aromatics; inquire for custom sourcing.
- Apollo Scientific (UK): Strong in fluorinated intermediates; likely to source via custom synthesis networks.

Technical Validation: The "Self-Validating" Protocol

Do not rely solely on the Certificate of Analysis (CoA) provided by the supplier. The steric congestion at Position 3 makes this compound thermodynamically less favored than the 5-nitro isomer, increasing the risk of receiving the wrong isomer.

The "Isomer Trap" Mechanism

The synthesis involves nitrating 4-chloro-2-methylbenzotrifluoride.

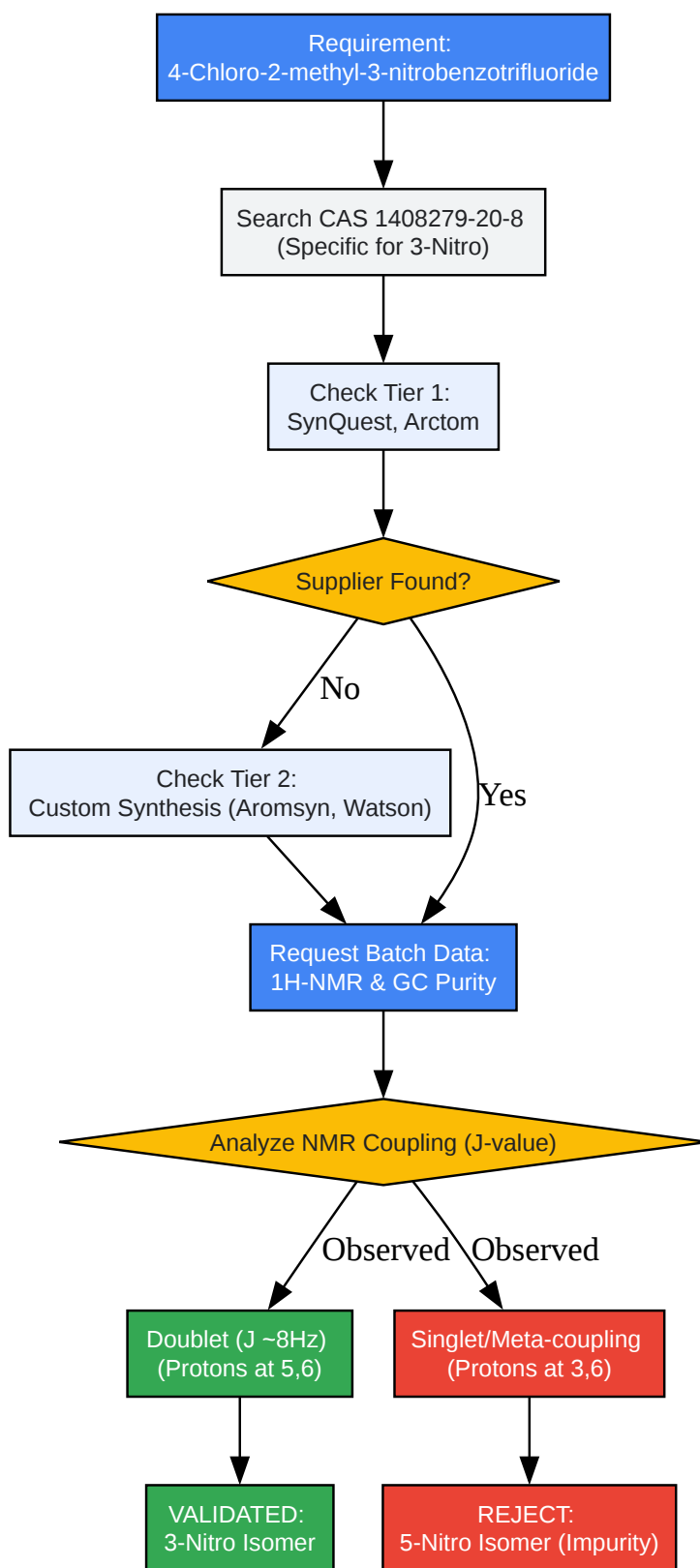
- Directing Effects: -CH₃ (o/p), -Cl (o/p), -CF₃ (m). All direct to positions 3 and 5.
- Steric Hindrance: Position 3 is sandwiched between -CH₃ and -Cl. Position 5 is open.
- Result: The 5-nitro isomer is the major product. The 3-nitro isomer is the minor product.

QC Checklist for Incoming Goods

- ¹H-NMR Analysis (Mandatory):
 - 3-Nitro Isomer (Target): Look for two aromatic protons that are ortho to each other (Positions 5 and 6). Expect a doublet with a coupling constant $J \approx 8.0\text{--}8.5$ Hz.
 - 5-Nitro Isomer (Impurity): The protons at Position 3 and 6 are para to each other. Expect singlets or very small meta-coupling ($J \approx 1\text{--}2$ Hz).
- ¹⁹F-NMR:
 - The chemical shift of the -CF₃ group will differ slightly between isomers due to the proximity of the nitro group.
- GC-MS:
 - Ensure single peak purity >97%. Isomers may co-elute on standard columns; use a polar column if possible.

Sourcing & Validation Workflow

The following diagram illustrates the decision logic for procuring this "difficult" isomer, ensuring you do not waste time on the wrong chemical.



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Figure 1: Strategic sourcing workflow emphasizing the critical NMR validation step to distinguish the target 3-nitro isomer from the common 5-nitro impurity.

Synthesis & Handling (Backup Strategy)

If commercial sourcing fails, the compound can be synthesized via nitration, though yield will be low due to regioselectivity.

Synthetic Pathway[1][10][12]

- Starting Material: 4-Chloro-2-methylbenzotrifluoride (CAS 18018-35-4 parent or similar).
- Reagents: Mixed acid ($\text{HNO}_3/\text{H}_2\text{SO}_4$) or Nitronium tetrafluoroborate (NO_2BF_4).
- Reaction: Electrophilic Aromatic Substitution.[5]
- Purification: The 3-nitro isomer is the minor product. It requires careful column chromatography or fractional crystallization to separate from the 5-nitro major product.

Handling & Safety[13]

- Hazards:
 - Energetic: Nitro compounds on fluorinated rings can be shock-sensitive if distilled to dryness.
 - Toxicity: Likely skin sensitizer and irritant.[6] Use standard PPE (Nitrile gloves, fume hood).
- Storage: Store under inert gas (Argon/Nitrogen) at 2-8°C.

References

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